

# Proper Disposal of 3,4-Difluorobenzyl Alcohol: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3,4-Difluorobenzyl alcohol

Cat. No.: B1297547

[Get Quote](#)

For researchers and laboratory professionals, the safe handling and disposal of chemical reagents are paramount. This guide provides a clear, step-by-step procedure for the proper disposal of **3,4-Difluorobenzyl alcohol** (CAS No. 85118-05-4), ensuring compliance with safety standards and environmental regulations.

## Essential Safety & Physical Data

Before handling, it is crucial to be aware of the physical properties and hazards associated with **3,4-Difluorobenzyl alcohol**. This substance is classified as an irritant, capable of causing skin, eye, and respiratory system irritation.<sup>[1][2]</sup> Always consult the Safety Data Sheet (SDS) and use appropriate Personal Protective Equipment (PPE).

Table 1: Physical and Safety Properties of **3,4-Difluorobenzyl Alcohol**

Property	Value	Source
CAS Number	85118-05-4	[3][4][5][6]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> F <sub>2</sub> O	[4][5][6]
Molecular Weight	144.12 g/mol	[3][4][5]
Appearance	Clear Liquid	[4][6]
Density	1.262 g/mL at 25 °C	[1][3]
Flash Point	98 °C (208.4 °F) - closed cup	[1][3]
Boiling Point	~214 °C (486.92 K) (Calculated)	[1][7]
Hazard Class	Irritant (Skin, Eye, Respiratory)	[1][2][3]
Storage Class	Combustible liquids	[3]

## Step-by-Step Disposal Protocol

The disposal of **3,4-Difluorobenzyl alcohol** must be conducted in accordance with local, regional, and national hazardous waste regulations.[6] The primary directive from safety data sheets is to entrust disposal to a licensed and approved waste disposal company.[6] The following steps outline the standard operating procedure for managing this chemical waste.

### Step 1: Immediate Safety and PPE

Before handling the waste material, ensure all necessary personal protective equipment is in use to prevent exposure.

- Eye Protection: Wear chemical safety goggles.[2]
- Hand Protection: Use suitable chemical-resistant gloves.[2][4]
- Ventilation: Handle the material in a well-ventilated area or under a chemical fume hood.[4]
- Protective Clothing: Wear appropriate protective clothing to prevent skin contact.[4]

## Step 2: Waste Segregation and Collection

Properly segregate the chemical waste at the point of generation to avoid dangerous reactions.

- **Waste Stream:** Collect waste **3,4-Difluorobenzyl alcohol** and any materials contaminated with it (e.g., absorbent pads, contaminated labware) in a dedicated waste container.
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong acids, and strong bases.<sup>[4]</sup>

## Step 3: Containerization and Labeling

Use appropriate containers and labels to ensure safe storage and transport.

- **Container:** Use a suitable, closed, and properly sealed container for disposal.<sup>[6]</sup> Ensure the container is compatible with the chemical.
- **Labeling:** Clearly label the waste container with "Hazardous Waste," the chemical name "**3,4-Difluorobenzyl Alcohol**," the associated hazards (Irritant, Combustible), and the accumulation start date.

## Step 4: Temporary On-Site Storage

Store the collected waste safely prior to its removal by a disposal service.

- **Location:** Store the sealed container in a cool, dry, and well-ventilated place.<sup>[2][4][6]</sup>
- **Conditions:** Keep the container tightly closed and away from sources of ignition, heat, or direct sunlight.<sup>[2][4]</sup>
- **Regulations:** Adhere to institutional and local guidelines regarding the maximum volume of hazardous waste and the duration of on-site storage.

## Step 5: Professional Disposal

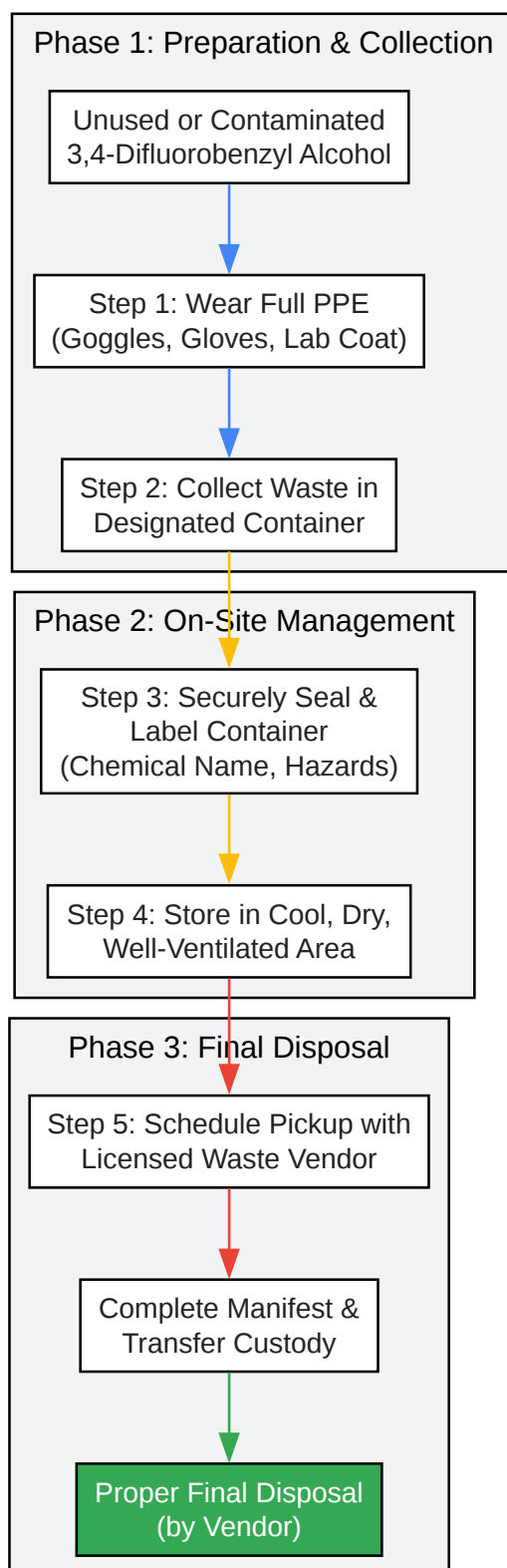
Final disposal must be handled by certified professionals.

- **Vendor:** Arrange for the collection of the hazardous waste by an approved and licensed waste disposal contractor.<sup>[6]</sup>

- Documentation: Complete all required waste disposal paperwork and manifests as provided by the disposal company and your institution's environmental health and safety (EHS) department.
- Compliance: Never dispose of **3,4-Difluorobenzyl alcohol** by pouring it down the drain or mixing it with non-hazardous trash.[\[4\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **3,4-Difluorobenzyl alcohol**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **3,4-Difluorobenzyl alcohol**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chembk.com [chembk.com]
- 2. synquestlabs.com [synquestlabs.com]
- 3. 3,4-Difluorobenzyl alcohol 99 85118-05-4 [sigmaaldrich.com]
- 4. matrixscientific.com [matrixscientific.com]
- 5. 85118-05-4 | 3,4-difluorobenzyl alcohol - Alachem Co., Ltd. [alachem.co.jp]
- 6. assets.thermofisher.cn [assets.thermofisher.cn]
- 7. 3,4-difluorobenzyl alcohol (CAS 85118-05-4) - Chemical & Physical Properties by Cheméo [chemeo.com]
- To cite this document: BenchChem. [Proper Disposal of 3,4-Difluorobenzyl Alcohol: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1297547#3-4-difluorobenzyl-alcohol-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)